

Application Notes and Protocols: Preparation of mSIRK (L9A) Stock Solution with DMSO

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Compound of Interest

Compound Name: mSIRK (L9A)

Cat. No.: B12369477

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Introduction

mSIRK (L9A) is a cell-permeable, N-myristoylated peptide that serves as a negative control for the G-protein $\beta\gamma$ ($G\beta\gamma$) subunit-binding peptide, mSIRK.^[1] While mSIRK actively enhances the phosphorylation of ERK1/2 by binding to $G\beta\gamma$ subunits and promoting the dissociation of the $G\alpha$ subunit, the L9A mutant, with a single leucine to alanine point mutation, is unable to induce this effect.^{[1][2]} This makes **mSIRK (L9A)** an essential tool for researchers studying G-protein coupled receptor (GPCR) signaling pathways to delineate the specific effects of $G\beta\gamma$ subunit activation.

These application notes provide a detailed protocol for the preparation of a stock solution of **mSIRK (L9A)** using dimethyl sulfoxide (DMSO) as a solvent, ensuring optimal solubility and stability for use in various cell-based assays.

Quantitative Data Summary

For ease of reference and experimental planning, the key quantitative data for **mSIRK (L9A)** are summarized in the table below.

Property	Value	Reference
Molecular Weight	1906.23 g/mol	[1][2][3]
Formula	C ₉₀ H ₁₄₄ N ₂₀ O ₂₅	[1][2][3]
Appearance	Lyophilized white solid	[3][4]
Purity (HPLC)	≥95%	[2][3]
Solubility in DMSO	5 mg/mL	[2][3]
Recommended Storage (Lyophilized)	2-8°C	[2][3]
Recommended Storage (Stock Solution)	-20°C (up to 4 months) or -80°C (up to 6 months)	[3][4]

Experimental Protocol: Preparation of mSIRK (L9A) Stock Solution

This protocol outlines the steps for reconstituting lyophilized **mSIRK (L9A)** in DMSO to prepare a stock solution.

Materials

- **mSIRK (L9A)** peptide (lyophilized powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure

- **Equilibration:** Before opening, allow the vial of lyophilized **mSIRK (L9A)** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- **Reagent Preparation:** Ensure the DMSO is of high purity and anhydrous. The presence of water can reduce the solubility and stability of the peptide.
- **Calculation of Required DMSO Volume:** To prepare a stock solution of a desired concentration, use the following formula:

$$\text{Volume of DMSO } (\mu\text{L}) = (\text{Mass of peptide (mg)} / (\text{Desired concentration (mM)} * \text{Molecular Weight (g/mol)})) * 1,000,000$$

Example: To prepare a 10 mM stock solution from 1 mg of **mSIRK (L9A)**: Volume of DMSO (μL) = (1 mg / (10 mM * 1906.23 g/mol)) * 1,000,000 \approx 52.46 μL

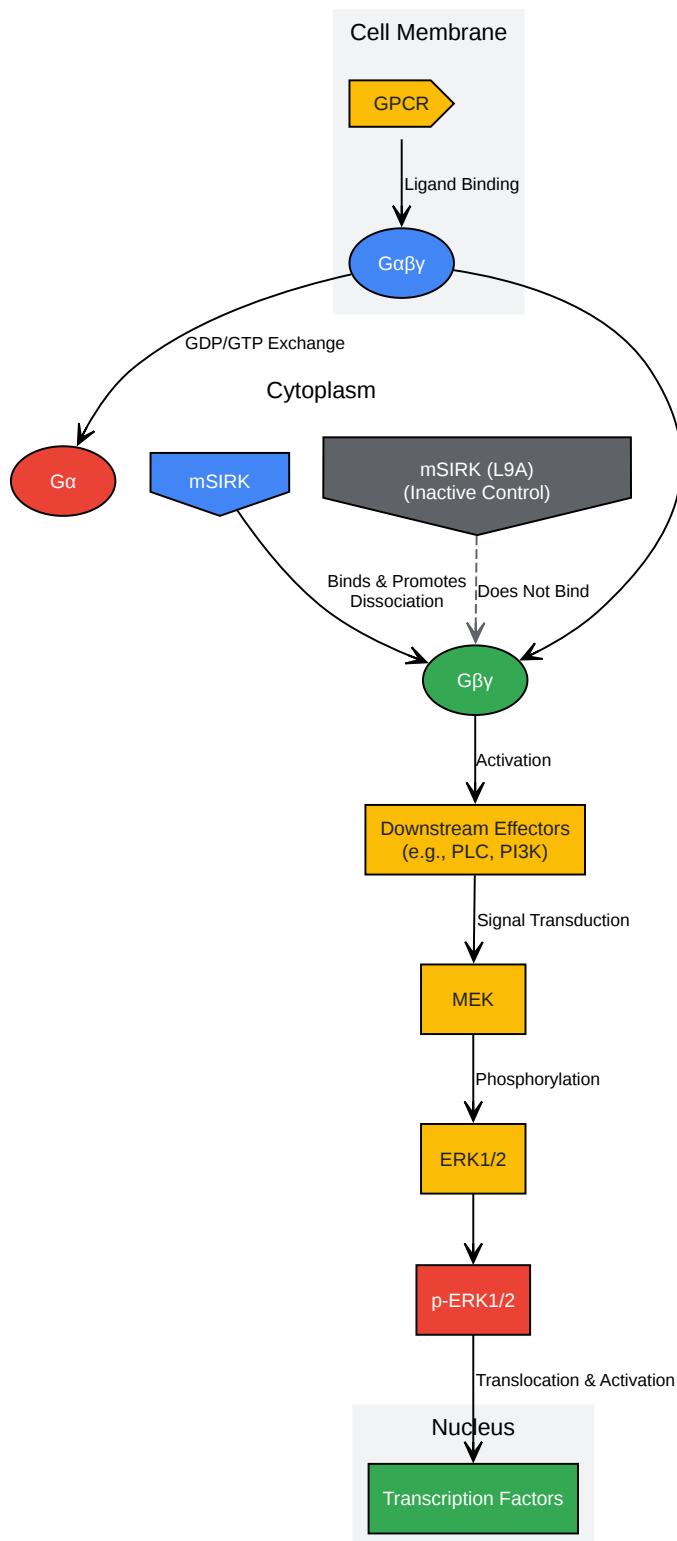
- **Reconstitution:** a. Carefully open the vial of **mSIRK (L9A)**. b. Using a calibrated micropipette, add the calculated volume of DMSO to the vial. c. Close the vial tightly and gently vortex for 10-20 seconds to facilitate dissolution. Visually inspect the solution to ensure the peptide has fully dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.
- **Aliquoting and Storage:** a. To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. b. Store the aliquots at -20°C for short-term storage (up to 4 months) or at -80°C for long-term storage (up to 6 months).^{[3][4]}

Signaling Pathway and Experimental Workflow

mSIRK (L9A) in the G-Protein Signaling Pathway

The diagram below illustrates the canonical G-protein signaling pathway leading to ERK1/2 activation and the role of mSIRK and its inactive analog, **mSIRK (L9A)**. mSIRK binds to the G $\beta\gamma$ subunit, promoting the dissociation of the G α subunit and initiating a signaling cascade that results in the phosphorylation of ERK1/2. In contrast, **mSIRK (L9A)** is unable to bind effectively to G $\beta\gamma$, thus serving as a negative control to demonstrate the specificity of the observed effects.

G-Protein Signaling and the Role of mSIRK/mSIRK (L9A)

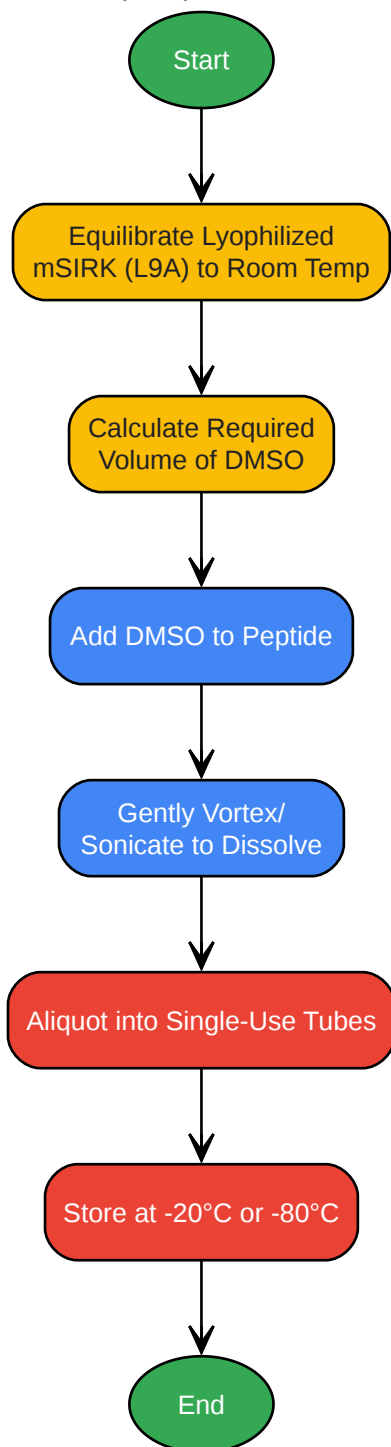
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G-Protein Signaling Pathway

Experimental Workflow for Preparing mSIRK (L9A) Stock Solution

The following diagram provides a visual representation of the key steps involved in the preparation of the **mSIRK (L9A)** stock solution.

Workflow for mSIRK (L9A) Stock Solution Preparation

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Stock Solution Preparation Workflow

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